

# In-Depth Technical Review of AI 3-23445: A Historical Insecticide

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## Compound of Interest

Compound Name: AI 3-23445

Cat. No.: B1664462

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This technical guide provides a comprehensive analysis of the historical insecticide designated as **AI 3-23445**. The information presented is based on foundational research conducted in the mid-20th century, offering insights into its chemical nature, insecticidal efficacy, and the experimental protocols used for its evaluation.

## Chemical Identity and Properties

**AI 3-23445** is chemically identified as O,O-diethyl S-(ethoxycarbonyl)methyl phosphorothioate. It belongs to the organophosphate class of compounds, a group of chemicals known for their insecticidal properties, which primarily act through the inhibition of acetylcholinesterase.

Table 1: Chemical and Physical Properties of **AI 3-23445**

Property	Value
Chemical Name	O,O-diethyl S-(ethoxycarbonyl)methyl phosphorothioate
CAS Number	5823-25-6
Molecular Formula	C8H17O5PS
Molecular Weight	256.26 g/mol

## Insecticidal Activity: Systemic Efficacy Against Bloodsucking Ectoparasites

The primary research documenting the insecticidal properties of **AI 3-23445** was published in the Journal of Economic Entomology in 1958. The study, conducted by Flynn and Eden, investigated the systemic action of several compounds, including **AI 3-23445**, when administered orally to rabbits for the control of the stable fly, *Stomoxys calcitrans*.

The compound demonstrated significant systemic insecticidal activity, rendering the blood of treated rabbits toxic to feeding stable flies. The efficacy of the treatment was dependent on the dosage administered.

Table 2: Systemic Insecticidal Efficacy of **AI 3-23445** Against *Stomoxys calcitrans*

Dosage (mg/kg)	Average 24-Hour Mortality (%)	Duration of >90% Mortality (Days)
25	100	7
12.5	99	3
6.25	91	1

## Host Toxicity

The 1958 study also provided preliminary data on the toxicity of **AI 3-23445** to the rabbit hosts. It is important to note that these are historical findings and would not meet modern safety assessment standards.

Table 3: Acute Oral Toxicity of **AI 3-23445** in Rabbits

Dosage (mg/kg)	Number of Rabbits	Observations
50	1	Died within 24 hours
25	2	No apparent ill effects

## Experimental Protocols

The following methodologies were employed in the key 1958 study to evaluate the systemic insecticidal activity of **AI 3-23445**.

### Animal Husbandry and Dosing

- **Test Animals:** Domestic rabbits were used as the host animals.
- **Housing:** Rabbits were housed in individual cages that allowed for the separation of feces and urine and prevented the animals from accessing them.
- **Diet:** A standard laboratory diet was provided to the animals.
- **Compound Administration:** **AI 3-23445** was administered orally to the rabbits in gelatin capsules.

### Insect Rearing and Exposure

- **Test Insect:** The stable fly, *Stomoxys calcitrans*, was used to assess insecticidal activity.
- **Rearing:** Stable flies were reared in a laboratory colony.
- **Exposure Method:** A specified number of adult stable flies were placed in a cage with one side made of cloth mesh. This cage was then placed on a shaven area of the treated rabbit's side, allowing the flies to feed on the rabbit's blood through the mesh.
- **Mortality Assessment:** After a 24-hour feeding period, the flies were removed, and mortality counts were conducted. The flies were provided with a sugar-water solution during the post-feeding observation period.

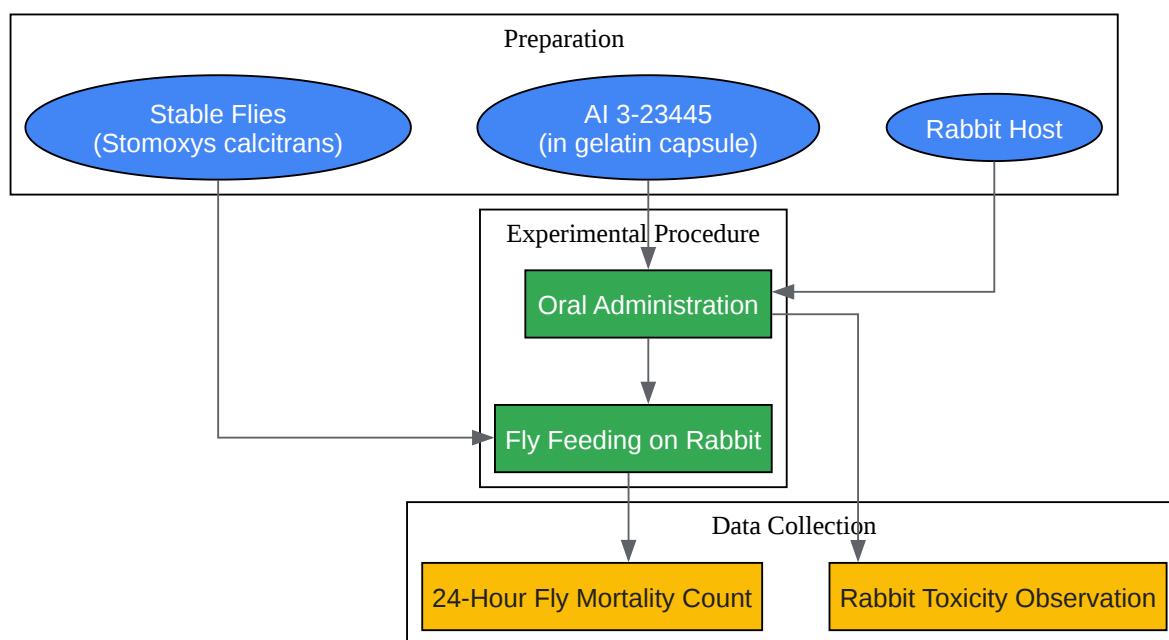
### Mechanism of Action (Inferred)

While the 1958 study did not explicitly investigate the biochemical mechanism of action, as an organophosphate, **AI 3-23445** is presumed to act as a cholinesterase inhibitor. This mode of action involves the phosphorylation of the acetylcholinesterase (AChE) enzyme, leading to its inactivation. The accumulation of the neurotransmitter acetylcholine at the synapse results in hyperexcitation of the insect's nervous system, leading to paralysis and death.

## Visualizations

### Experimental Workflow

The following diagram illustrates the workflow of the pivotal 1958 experiment.

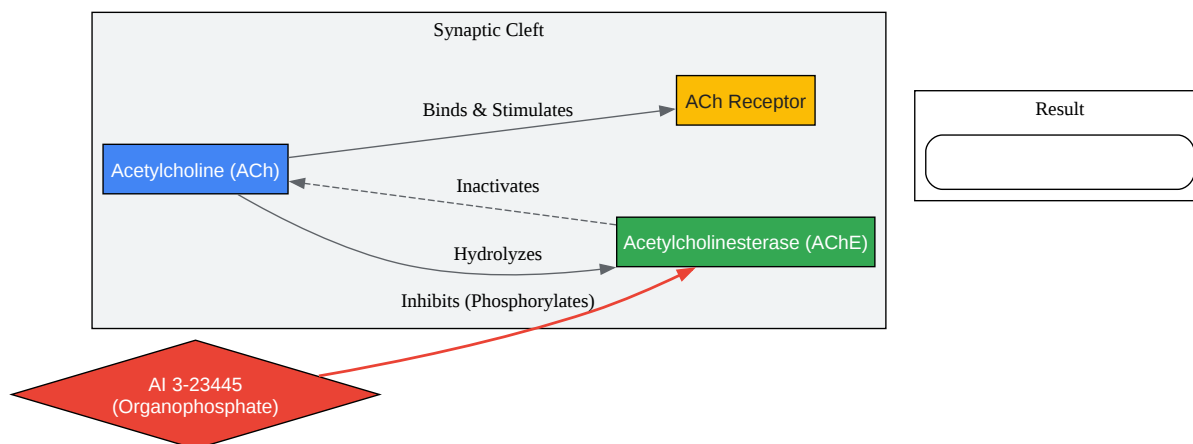


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Experimental workflow for testing **AI 3-23445**.

### Inferred Mechanism of Action: Cholinesterase Inhibition

This diagram depicts the generally accepted mechanism of action for organophosphate insecticides like **AI 3-23445**.



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Inferred mechanism of cholinesterase inhibition.

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